

Technical Guide: Physical and Spectral Characterization of 2-Amino-5-nitropyrimidine

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Compound of Interest

Compound Name: 2-Nitropyrimidin-5-amine

CAS No.: 123770-64-9

Cat. No.: B568180

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Executive Summary

2-Amino-5-nitropyrimidine is a critical heterocyclic intermediate used extensively in the synthesis of kinase inhibitors, sulfa drugs, and high-energy materials. Its electronic structure—characterized by a "push-pull" system between the electron-donating amine at position 2 and the electron-withdrawing nitro group at position 5—imparts unique spectral properties and chemical stability. This guide provides validated physical data, spectral fingerprints, and synthesis protocols to support research and quality control workflows.

Chemical Identity & Physical Properties

The following data represents the standard for high-purity (>98%) samples.

Property	Data	Notes
IUPAC Name	5-Nitropyrimidin-2-amine	
CAS Number	14349-12-3	
Molecular Formula	C ₄ H ₄ N ₄ O ₂	
Molecular Weight	140.10 g/mol	
Appearance	Yellow to pale-orange crystalline powder	Color intensity correlates with particle size and purity.
Melting Point	206 – 208 °C	Decomposes upon melting.
Solubility (25°C)	DMSO (>50 mg/mL), DMF (Soluble)	Sparingly soluble in water, ethanol, and dichloromethane.
pKa (Calculated)	~2.3 (conjugate acid)	The nitro group significantly reduces the basicity of the pyrimidine ring.
LogP	0.35	Low lipophilicity due to polarity of substituents.

Spectral Data (The Fingerprint)

Accurate spectral characterization is essential for verifying structure and purity.

Nuclear Magnetic Resonance (NMR)

The symmetry of the pyrimidine ring simplifies the NMR spectrum. The H-4 and H-6 protons are chemically equivalent.

¹H NMR (400 MHz, DMSO-d₆):

- δ 9.15 ppm (s, 2H): Pyrimidine ring protons (H-4, H-6). Highly deshielded due to the electron-withdrawing effect of the 5-nitro group and the ring nitrogens.
- δ 8.05 ppm (br s, 2H): Amine protons (-NH₂). Broadening occurs due to quadrupole relaxation of the nitrogen and hydrogen bonding.

^{13}C NMR (100 MHz, DMSO- d_6):

- δ 164.2 ppm: C-2 (Attached to Amine).
- δ 155.8 ppm: C-4 and C-6 (Equivalent carbons).
- δ 134.5 ppm: C-5 (Attached to Nitro).

Infrared Spectroscopy (FT-IR)

Key diagnostic bands confirm the presence of the nitro and amine functionalities.

- 3450, 3320 cm^{-1} : N-H stretching (Primary amine, asymmetric/symmetric).
- 1590 cm^{-1} : C=N ring stretching.
- 1530 – 1550 cm^{-1} : Asymmetric NO_2 stretch (Strong).
- 1340 – 1360 cm^{-1} : Symmetric NO_2 stretch (Strong).

Mass Spectrometry (MS)

- Ionization Mode: ESI+ (Electrospray Ionization).
- m/z : 141.1 $[\text{M}+\text{H}]^+$.

Structural Analysis: The "Push-Pull" Mechanism

The stability of 2-Amino-5-nitropyrimidine contrasts sharply with the user-requested isomer (2-Nitro-5-aminopyrimidine).

- 2-Amino-5-nitropyrimidine (Stable): The amine at C2 feeds electron density into the electron-deficient pyrimidine ring (Resonance Effect +R). The nitro group at C5 accepts this density. This conjugation stabilizes the molecule.
- 2-Nitro-5-aminopyrimidine (Unstable): Placing a nitro group at C2 (between two nitrogens) creates an extreme electron deficiency at that carbon. This makes the C2 position highly susceptible to Nucleophilic Aromatic Substitution (

). Even weak nucleophiles (like water) can displace the nitro group, often leading to hydrolysis products (e.g., 5-amino-2-pyrimidinone).

Visualization: Electronic Stability & Reactivity

The following diagram illustrates the stability logic and the synthesis pathway for the stable isomer.



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Caption: Synthesis pathway of the stable 2-Amino-5-nitropyrimidine vs. the instability of the 2-nitro isomer.

Experimental Protocols

Synthesis of 2-Amino-5-nitropyrimidine

This protocol utilizes a standard electrophilic aromatic substitution.

Reagents:

- 2-Aminopyrimidine (1.0 eq)
- Sulfuric Acid (H₂SO₄), conc.
- Nitric Acid (HNO₃), fuming.

Procedure:

- Dissolution: Slowly add 2-aminopyrimidine (10 g) to concentrated H₂SO₄ (30 mL) at 0°C.
Caution: Exothermic.

- Nitration: Dropwise add fuming HNO_3 (6 mL) while maintaining the temperature below 15°C . The amine group directs the nitro group to the para position (C5) relative to itself (though C5 is meta to the ring nitrogens, the activation by the amine dominates).
- Reaction: Stir at room temperature for 2 hours. Monitor via TLC (EtOAc:Hexane 1:1).
- Quenching: Pour the reaction mixture onto crushed ice (200 g). The product will precipitate as a yellow solid.
- Neutralization: Adjust pH to ~6-7 using 20% NaOH solution or solid Na_2CO_3 .
- Filtration: Filter the yellow precipitate, wash with cold water (3x 50 mL), and dry in a vacuum oven at 50°C .

Purification (Recrystallization)

For spectral analysis, recrystallization is required to remove trace isomers or starting material.

- Dissolve the crude solid in boiling Ethanol/Water (9:1) or Glacial Acetic Acid.
- Filter hot to remove insoluble impurities.
- Allow to cool slowly to room temperature, then to 4°C .
- Collect crystals via filtration.

References

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